

Brevifolincarboxylic Acid: A Comprehensive Technical Guide to its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brevifolincarboxylic acid*

Cat. No.: *B1278173*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Brevifolincarboxylic acid, a naturally occurring phenolic compound, has emerged as a promising candidate for therapeutic development across a spectrum of diseases. Extracted from various medicinal plants, this small molecule has demonstrated a remarkable range of biological activities, including anti-cancer, anti-inflammatory, anti-diabetic, antioxidant, and antibacterial effects. This technical guide provides an in-depth analysis of the current scientific understanding of **Brevifolincarboxylic acid**, focusing on its mechanisms of action, preclinical efficacy, and the experimental methodologies used to elucidate its therapeutic potential. Detailed summaries of quantitative data, experimental protocols, and visual representations of key signaling pathways are presented to facilitate further research and development efforts.

Introduction

Brevifolincarboxylic acid is a phenolic compound that can be isolated from plants such as *Duchesnea chrysantha* and *Polygonum capitatum*[1]. Its multifaceted pharmacological profile has garnered significant interest within the scientific community. This document serves as a comprehensive resource for researchers and drug development professionals, consolidating the current knowledge on **Brevifolincarboxylic acid**'s therapeutic applications and underlying molecular mechanisms.

Therapeutic Applications and Efficacy

Brevifolincarboxylic acid has demonstrated significant potential in several key therapeutic areas. The following sections summarize the quantitative data associated with its primary biological activities.

Anticancer Activity

Brevifolincarboxylic acid exhibits cytotoxic effects against various cancer cell lines. Notably, it inhibits the proliferation of human lung and gastric adenocarcinoma cells.

Table 1: Anticancer Efficacy of **Brevifolincarboxylic Acid**

Cell Line	Cancer Type	IC50 Value	Reference
PC-14	Human Lung Adenocarcinoma	3.95 µg/mL	[2]
MKN45	Human Gastric Adenocarcinoma	Dose-dependent inhibition observed	[1]

Anti-inflammatory Activity

The anti-inflammatory properties of **Brevifolincarboxylic acid** are attributed to its ability to modulate key inflammatory pathways. A significant reduction in nitric oxide (NO) production, a key inflammatory mediator, has been observed in lipopolysaccharide (LPS)-stimulated macrophages.

Table 2: Anti-inflammatory Efficacy of **Brevifolincarboxylic Acid**

Cell Line	Assay	Concentration	Effect	Reference
RAW 264.7	Nitric Oxide (NO) Production	20 µM	Reduction in LPS-induced NO production	[2]

Anti-diabetic Activity

Brevifolincarboxylic acid has been identified as an inhibitor of α -glucosidase, an enzyme involved in the digestion of carbohydrates. Inhibition of this enzyme can help to control postprandial hyperglycemia.

Table 3: Anti-diabetic Efficacy of **Brevifolincarboxylic Acid**

Enzyme	IC50 Value	Reference
α -glucosidase	323.46 μ M	[1]

Antioxidant Activity

As a phenolic compound, **Brevifolincarboxylic acid** possesses potent antioxidant properties, primarily through the scavenging of reactive oxygen species (ROS). Its efficacy has been quantified using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Table 4: Antioxidant Efficacy of **Brevifolincarboxylic Acid**

Assay	IC50 Value	Reference
DPPH Radical Scavenging	18.0 μ M	

Antibacterial Activity

Brevifolincarboxylic acid has demonstrated moderate antibacterial activity against several strains of Salmonella.

Table 5: Antibacterial Spectrum of **Brevifolincarboxylic Acid**

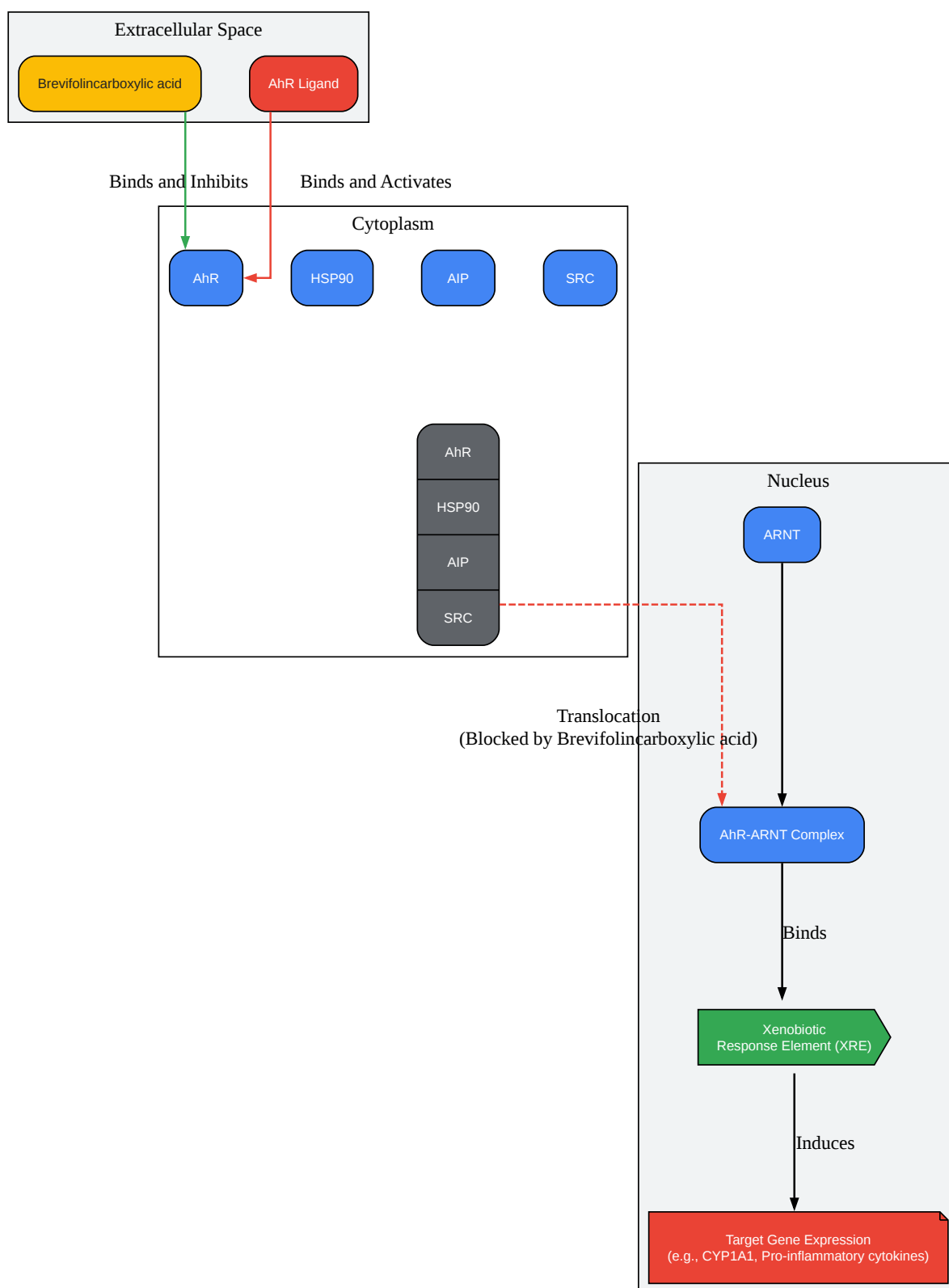
Bacterial Strain	Activity	Reference
Salmonella enteritidis	Moderate	
Salmonella typhimurium	Moderate	
Salmonella abony	Moderate	

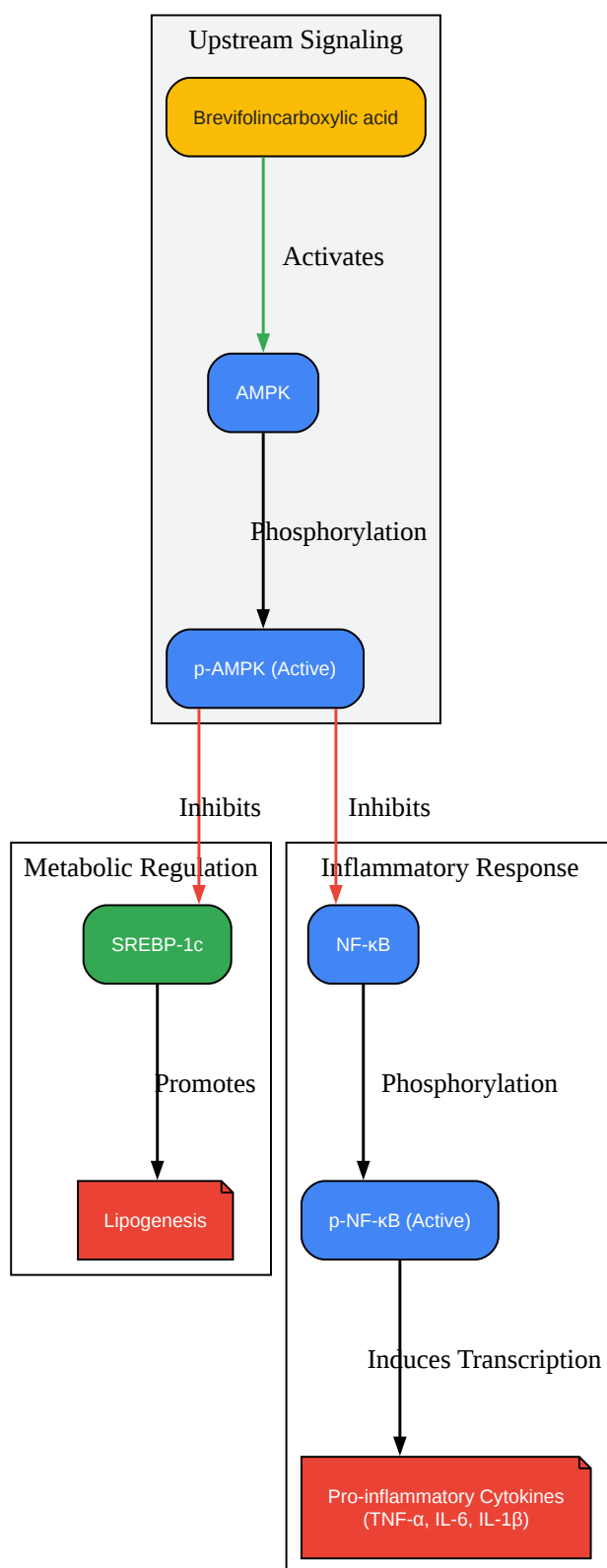
Mechanisms of Action

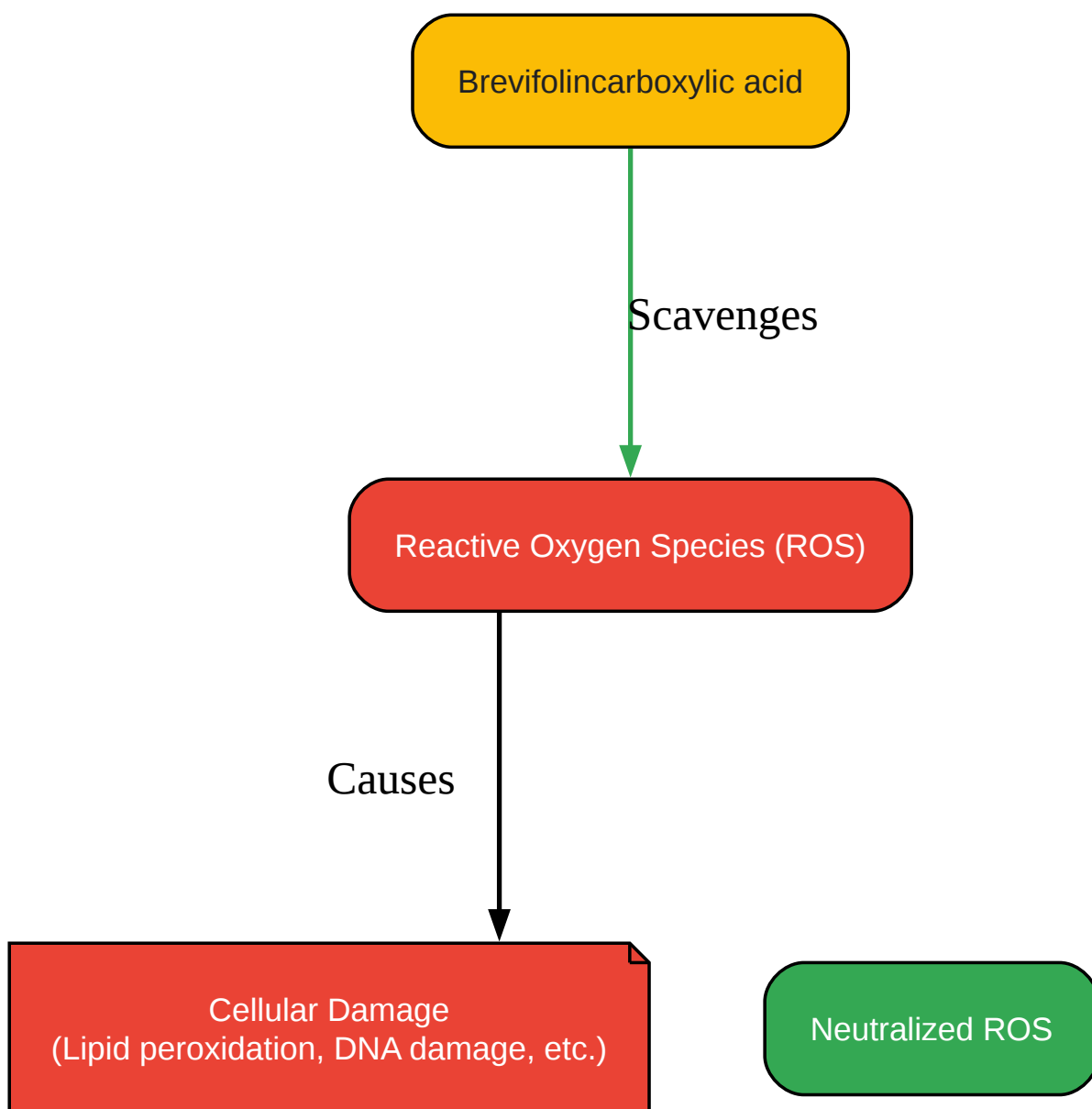
The therapeutic effects of **Brevifolincarboxylic acid** are underpinned by its interaction with multiple molecular targets and signaling pathways.

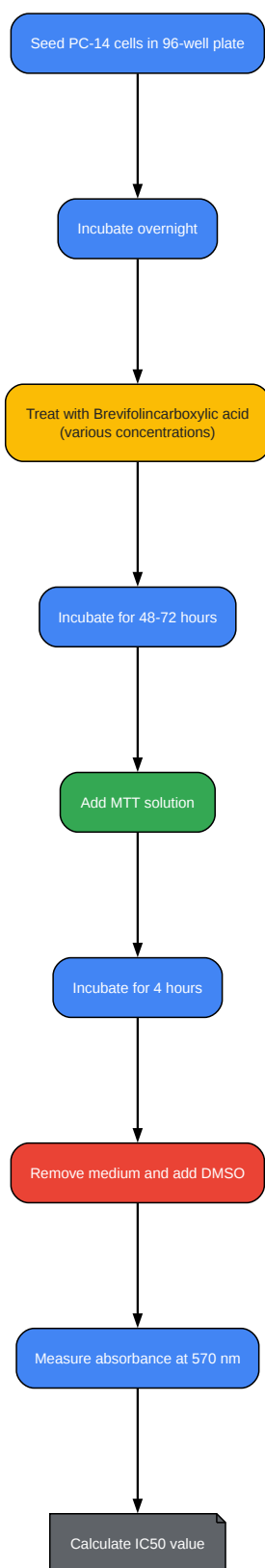
Inhibition of Aryl Hydrocarbon Receptor (AhR) Signaling

Brevifolincarboxylic acid acts as an antagonist of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor involved in the regulation of various cellular processes, including immune responses and carcinogenesis. By competitively binding to AhR, **Brevifolincarboxylic acid** can prevent its nuclear translocation and subsequent activation of target genes, which may contribute to its anti-inflammatory and anticancer effects.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Inhibition of BPHL inhibits proliferation in lung carcinoma cell lines - Ren - Translational Lung Cancer Research [tlcr.amegroups.org]
- To cite this document: BenchChem. [Brevifolincarboxylic Acid: A Comprehensive Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278173#potential-therapeutic-applications-of-brevifolincarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

